

commercial availability of 5-Chloro-7-methoxythieno[3,2-b]pyridine

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Compound of Interest

Compound Name: 5-Chloro-7-methoxythieno[3,2-b]pyridine

CAS No.: 90690-91-8

Cat. No.: B2923551

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An In-Depth Technical Guide to the Commercial Availability, Synthesis, and Application of **5-Chloro-7-methoxythieno[3,2-b]pyridine**

Executive Summary

5-Chloro-7-methoxythieno[3,2-b]pyridine is a highly functionalized heterocyclic compound of significant interest to the pharmaceutical and agrochemical industries. Its thienopyridine core is a "privileged scaffold," appearing in numerous biologically active molecules. The strategic placement of a methoxy group and a reactive chlorine atom makes it a versatile intermediate for synthesizing complex molecular architectures, particularly kinase inhibitors and other targeted therapeutics. This guide provides a comprehensive overview of its commercial availability, details a robust synthetic pathway for its preparation, and illustrates its application as a key building block in modern medicinal chemistry, empowering research and development professionals to effectively source and utilize this valuable compound.

The Strategic Value of the Thieno[3,2-b]pyridine Core

The fusion of thiophene and pyridine rings in the thieno[3,2-b]pyridine system creates a bioisosteric analog of purines, allowing it to interact with a wide range of biological targets. This scaffold is prevalent in molecules exhibiting diverse pharmacological activities, including anticancer, anti-inflammatory, antiviral, and antimicrobial properties.^{[1][2]} Specifically, **5-Chloro-7-methoxythieno[3,2-b]pyridine** serves as a critical precursor where the 5-chloro position acts as a synthetic handle for introducing molecular diversity, typically through cross-coupling reactions. This facilitates the exploration of structure-activity relationships (SAR) essential for drug discovery programs.

Commercial Sourcing and Availability

For researchers requiring immediate access for initial studies, **5-Chloro-7-methoxythieno[3,2-b]pyridine** (CAS No. 90690-91-8) is commercially available from several fine chemical suppliers. When sourcing, it is crucial to verify purity, typically by HPLC and NMR, and to obtain a Certificate of Analysis (CoA) to ensure lot-to-lot consistency, which is paramount for reproducible experimental results.

Table 1: Commercial Suppliers of **5-Chloro-7-methoxythieno[3,2-b]pyridine**

Supplier	Purity	Available Quantities	Notes
Sigma-Aldrich[3]	≥97%	Varies (e.g., Gram scale)	Offers extensive technical documentation and support.
Fluorochem[4]	Typically >97%	Gram to multi-gram scale	Provides a wide range of building blocks for medicinal chemistry.
J&K Scientific[5]	≥98%	Gram scale	Often used in academic and early-stage industrial research.
Achmem[6]	≥97%	Gram scale	Provides key safety and handling information (H and P statements).

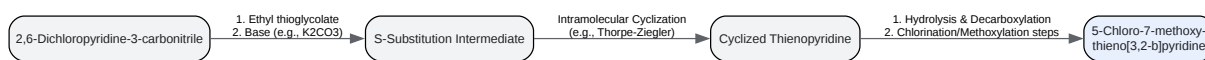
Note: Availability, purity, and quantities are subject to change. Always confirm specifications with the supplier before ordering.

A Validated Synthetic Workflow

While commercial procurement is suitable for small-scale needs, an efficient in-house synthesis is often necessary for larger quantities or cost management. The following multi-step synthesis represents a common and reliable approach to construct the thieno[3,2-b]pyridine core, starting from readily available precursors. The logic behind this pathway is the sequential construction of the bicyclic system by first forming the thiophene ring onto a pyridine scaffold.

Synthetic Scheme Overview

The workflow begins with a substituted pyridine, introduces a sulfur-containing side chain, and then executes an intramolecular cyclization to form the fused thiophene ring.



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Caption: High-level overview of a synthetic route to the target compound.

Step-by-Step Experimental Protocol

Step 1: Synthesis of Ethyl 2-((6-chloro-3-cyanopyridin-2-yl)thio)acetate

- In a round-bottom flask under a nitrogen atmosphere, dissolve 2,6-dichloro-3-cyanopyridine (1.0 eq) in anhydrous dimethylformamide (DMF).
- Add potassium carbonate (K_2CO_3 , 2.5 eq) to the solution.
- Slowly add ethyl thioglycolate (1.1 eq) via syringe while stirring.
- Heat the reaction mixture to 80°C and monitor by Thin Layer Chromatography (TLC) until the starting material is consumed (typically 4-6 hours).
- Cool the mixture, pour it into ice water, and extract with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure to yield the crude product, which is often used directly in the next step.
 - Causality: This step selectively displaces the more reactive chlorine at the 2-position of the pyridine ring via an S_NAr reaction, setting the stage for the subsequent cyclization.

Step 2: Synthesis of 3-Amino-6-chloro-thieno[2,3-b]pyridine-2-carboxylic acid ethyl ester

- Dissolve the crude product from Step 1 in ethanol.
- Add a catalytic amount of a strong, non-nucleophilic base such as sodium ethoxide ($NaOEt$).
- Stir the mixture at room temperature. The Thorpe-Ziegler cyclization is typically rapid.

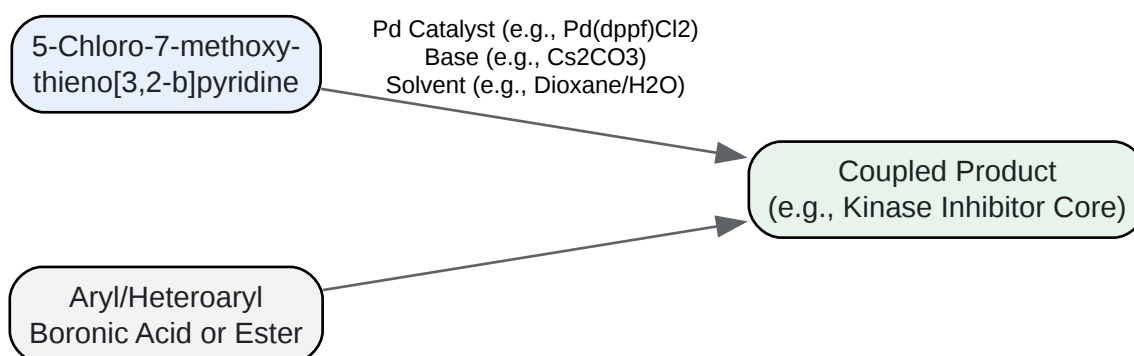
- Monitor by TLC. Upon completion, neutralize the reaction with a weak acid (e.g., acetic acid).
- Remove the solvent under reduced pressure and purify the residue by column chromatography or recrystallization to obtain the cyclized intermediate.
 - Causality: The base deprotonates the α -carbon of the thioacetate, creating a nucleophile that attacks the nitrile carbon, leading to an intramolecular cyclization and formation of the thiophene ring.

Step 3: Subsequent Modifications to Final Product The intermediate from Step 2 requires several further transformations (e.g., diazotization of the amino group followed by Sandmeyer reaction to install the second chlorine, and subsequent nucleophilic substitution to introduce the methoxy group) to yield **5-Chloro-7-methoxythieno[3,2-b]pyridine**. These are standard transformations in heterocyclic chemistry.^{[7][8]}

Core Application: A Building Block for Kinase Inhibitors

The primary utility of **5-Chloro-7-methoxythieno[3,2-b]pyridine** in drug development is as a scaffold for creating potent and selective kinase inhibitors. The 5-chloro position is an ideal electrophilic site for palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura reaction, allowing for the facile introduction of various aryl and heteroaryl groups.

Illustrative Suzuki-Miyaura Coupling Workflow



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Caption: General scheme for Suzuki-Miyaura cross-coupling.^[9]

This reaction is a cornerstone of modern medicinal chemistry. By varying the boronic acid or ester component, chemists can rapidly generate a library of analogs to probe the binding pocket of a target kinase, optimizing for potency and selectivity. The thieno[3,2-b]pyridine core often acts as a "hinge-binder," forming key hydrogen bonds with the kinase's backbone, while the appended aryl group explores other regions of the active site.

Conclusion

5-Chloro-7-methoxythieno[3,2-b]pyridine is a strategically important intermediate for the synthesis of complex, biologically active molecules. Its commercial availability allows for its immediate use in discovery projects, while established synthetic routes provide a pathway for larger-scale production. A thorough understanding of its sourcing, synthesis, and reactivity is essential for any medicinal chemist aiming to leverage the power of the thienopyridine scaffold in the development of next-generation therapeutics.

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